

Application Notes and Protocols: Utilizing Methotrexate Hydrate in Rheumatoid Arthritis Organoid Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methotrexate Hydrate

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These application notes provide a comprehensive guide for the use of **methotrexate hydrate** in three-dimensional (3D) rheumatoid arthritis (RA) synovial organoid models. This document outlines the protocols for organoid generation, methotrexate treatment, and subsequent analysis of its effects on cell viability, cytokine production, and gene expression. The provided data and methodologies are intended to facilitate research into the mechanisms of action of methotrexate and to serve as a basis for the development of novel therapeutic strategies for rheumatoid arthritis.

Introduction to RA Organoid Models and Methotrexate

Rheumatoid arthritis is a chronic autoimmune disease characterized by synovial inflammation and hyperplasia, leading to joint destruction.[1] Fibroblast-like synoviocytes (FLS) are key players in the pathogenesis of RA, contributing to the inflammatory environment and degradation of cartilage and bone.[2] 3D synovial organoid models, derived from patient

tissues, have emerged as powerful tools to study RA pathophysiology in a more physiologically relevant context compared to traditional 2D cell cultures.[1][3] These organoids can recapitulate the complex cellular interactions and microenvironment of the RA synovium.[1]

Methotrexate (MTX) is a cornerstone therapy for RA, known for its anti-inflammatory and immunomodulatory effects.[2][4] Its mechanisms of action are multifaceted, including the inhibition of purine and pyrimidine synthesis and the promotion of adenosine release, which has potent anti-inflammatory properties.[4] Studying the effects of **methotrexate hydrate** in RA organoid models can provide valuable insights into its therapeutic mechanisms and help identify biomarkers for treatment response.

Experimental Protocols

Protocol for Generation of RA Synovial Organoids from Patient Biopsies

This protocol describes the generation of RA synovial organoids from patient-derived synovial tissue biopsies.[1][5][6][7]

Materials:

- RA synovial tissue biopsy
- RPMI 1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Collagenase, Type I
- DNase I
- Matrigel® or other suitable basement membrane matrix
- Organoid growth medium (DMEM/F12, B27 supplement, N2 supplement, EGF, FGF, Noggin, R-spondin1)

- ROCK inhibitor (Y-27632)

Procedure:

- Tissue Collection and Transport: Collect synovial tissue biopsies from RA patients under sterile conditions. Transport the tissue in RPMI 1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin on ice.
- Tissue Digestion:
 - Wash the tissue twice with sterile PBS.
 - Mince the tissue into small pieces (1-2 mm³).
 - Incubate the minced tissue in a digestion solution containing Collagenase I (1 mg/mL) and DNase I (100 U/mL) in RPMI 1640 for 1-2 hours at 37°C with gentle agitation.
 - Neutralize the enzyme activity by adding an equal volume of RPMI 1640 with 10% FBS.
 - Filter the cell suspension through a 70 µm cell strainer to remove undigested tissue.
 - Centrifuge the cell suspension at 300 x g for 5 minutes and resuspend the cell pellet in organoid growth medium.
- Organoid Seeding and Culture:
 - Count the viable cells using a hemocytometer or automated cell counter.
 - Resuspend the cell pellet in Matrigel® at a concentration of 1 x 10⁵ to 5 x 10⁵ cells per 50 µL of Matrigel®.
 - Dispense 50 µL droplets of the cell-Matrigel® suspension into the center of pre-warmed 24-well plates.
 - Polymerize the Matrigel® domes by incubating the plate at 37°C for 30 minutes.
 - Gently add 500 µL of organoid growth medium supplemented with ROCK inhibitor to each well.

- Culture the organoids at 37°C in a humidified incubator with 5% CO₂.
- Change the medium every 2-3 days. Organoids should be ready for experiments within 7-14 days.

Protocol for Methotrexate Hydrate Treatment of RA Organoids

This protocol outlines the procedure for treating established RA organoids with **methotrexate hydrate**.^[2]

Materials:

- Established RA synovial organoids in culture
- **Methotrexate hydrate** (sterile, stock solution)
- Organoid growth medium

Procedure:

- Preparation of Methotrexate Working Solutions: Prepare a series of dilutions of **methotrexate hydrate** in organoid growth medium to achieve the desired final concentrations (e.g., 0.01 µM, 0.1 µM, 1 µM, 10 µM). A vehicle control (medium without methotrexate) should also be prepared.
- Treatment of Organoids:
 - Carefully remove the existing medium from the organoid cultures.
 - Add 500 µL of the prepared methotrexate working solutions or vehicle control to the respective wells.
 - Incubate the organoids for the desired treatment duration (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- Sample Collection: Following incubation, collect the culture supernatants for cytokine analysis and harvest the organoids for cell viability or gene expression analysis.

Protocol for Cell Viability Assay

This protocol describes the use of a colorimetric assay (e.g., MTT or WST-8) to assess the viability of RA organoids after methotrexate treatment.

Materials:

- Methotrexate-treated and control RA organoids
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or WST-8 solution
- Solubilization buffer (e.g., DMSO or isopropanol with HCl)
- Microplate reader

Procedure:

- Reagent Preparation: Prepare the MTT or WST-8 solution according to the manufacturer's instructions.
- Assay Performance:
 - Remove the culture medium from the organoid wells.
 - Add the MTT or WST-8 reagent diluted in fresh medium to each well.
 - Incubate for 2-4 hours at 37°C.
 - If using MTT, add the solubilization buffer and incubate until the formazan crystals are fully dissolved.
- Data Acquisition: Measure the absorbance at the appropriate wavelength (e.g., 570 nm for MTT, 450 nm for WST-8) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control organoids.

Protocol for Cytokine Analysis

This protocol outlines the measurement of key pro-inflammatory cytokines in the culture supernatants of methotrexate-treated RA organoids using an Enzyme-Linked Immunosorbent Assay (ELISA).

Materials:

- Culture supernatants from methotrexate-treated and control RA organoids
- ELISA kits for target cytokines (e.g., IL-6, TNF- α)
- Microplate reader

Procedure:

- **Sample Preparation:** Centrifuge the collected culture supernatants to remove any cellular debris.
- **ELISA Procedure:** Perform the ELISA according to the manufacturer's protocol for the specific cytokine of interest. This typically involves coating the plate with a capture antibody, adding the samples and standards, adding a detection antibody, adding a substrate, and stopping the reaction.
- **Data Acquisition:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Generate a standard curve from the standards and use it to determine the concentration of the cytokine in each sample.

Protocol for Gene Expression Analysis

This protocol describes the analysis of gene expression changes in RA organoids following methotrexate treatment using quantitative real-time PCR (qPCR).

Materials:

- Methotrexate-treated and control RA organoids
- RNA lysis buffer (e.g., TRIzol)

- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix
- Primers for target genes (e.g., IL6, TNF, MMP3, LBH, CDKN1A, TP53) and a housekeeping gene (e.g., GAPDH, ACTB)
- Real-time PCR system

Procedure:

- RNA Extraction:
 - Harvest the organoids from the Matrigel® domes. This can be achieved by depolymerizing the Matrigel® on ice with a cell recovery solution.
 - Lyse the organoids in RNA lysis buffer.
 - Extract total RNA using an RNA extraction kit according to the manufacturer's instructions.
 - Assess RNA quality and quantity using a spectrophotometer.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a cDNA synthesis kit.
- qPCR:
 - Set up the qPCR reactions with the cDNA, qPCR master mix, and specific primers for the target and housekeeping genes.
 - Run the qPCR reaction in a real-time PCR system.
- Data Analysis: Analyze the qPCR data using the $\Delta\Delta C_t$ method to determine the relative fold change in gene expression in the methotrexate-treated organoids compared to the vehicle-treated controls.

Data Presentation

The following tables summarize quantitative data on the effects of methotrexate on key parameters in RA models, primarily derived from studies on fibroblast-like synoviocytes (FLS) and 3D co-culture systems. These data provide an expected range of outcomes when applying methotrexate to RA organoid models.

Table 1: Effect of Methotrexate on Cell Viability and Proliferation in RA Models

Parameter	Model System	Methotrexate Concentration	Observation	Reference
Cell Viability	RA-FLS	0.01 - 10 μ M (48h)	No significant effect on viability or apoptosis.	[2]
Proliferation (PDT)	RA-FLS	In vivo treatment	Increased population doubling time in FLS from MTX-treated patients.	[8]
Cell Cycle	RA-FLS	1 μ M	Inhibited PDGF + IL-1 β induced increase of FLS in G2/M phase.	[9]

Table 2: Effect of Methotrexate on Cytokine Production in RA Models

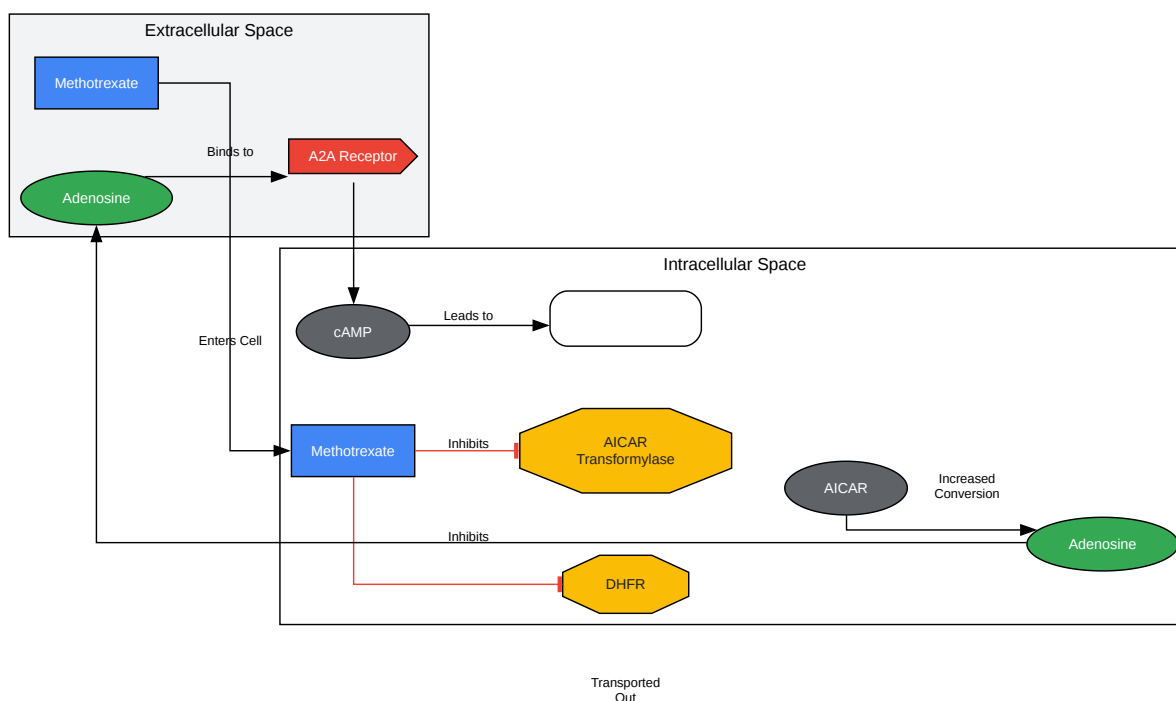
Cytokine	Model System	Methotrexate Concentration	% Inhibition / Observation	Reference
IL-6	RA-FLS & PBMC co-culture	0.01 µg/mL	~9.5% inhibition (not statistically significant).	[4]
IL-6	RA-FLS	1 µg/mL	Suppressed spontaneous and induced IL-6 production.	[10]
IL-6	Juvenile RA patient blood cells (LPS-stimulated)	10 mg/m ² (in vivo)	Significantly lower production compared to placebo.	[11]
TNF-α	RA-FLS & PBMC co-culture	0.01 µg/mL	No significant inhibition.	[4]
IL-1β	RA-FLS & PBMC co-culture	0.01 µg/mL	~43.7% inhibition.	[4]
IFN-γ	RA-FLS & PBMC co-culture	0.01 µg/mL	~40.6% inhibition.	[4]
VEGF	3D Pannus Model (MH7A & EA.hy926 cells)	100 nM (24h)	Down-regulated expression of pro-angiogenic factors.	[12][13]
ANG	3D Pannus Model (MH7A & EA.hy926 cells)	100 nM (24h)	Down-regulated expression of pro-angiogenic factors.	[12][13]

Table 3: Effect of Methotrexate on Gene Expression in RA-FLS

Gene	Methotrexate Concentration	Fold Change / Observation	Reference
Collagenase (MMP1)	In vivo treatment	Significantly decreased expression in synovial tissue.	[14]
LBH	1 μ M	Increased expression by 3.2 ± 0.5 fold.	[2]
CDKN1A (p21)	1 μ M	Significantly higher transcript levels compared to untreated.	[9]
TP53 (p53)	1 μ M	Significantly higher transcript levels compared to untreated.	[9]
miR-877-3p	Not specified	Upregulated (1.79 ± 0.46 -fold).	[15]
IL6	1 μ g/mL	Suppressed spontaneous and augmented gene expression.	[10]
Pro-inflammatory mediators (IL1A, CSF2)	Not specified	Increased expression.	[16]

Visualizations

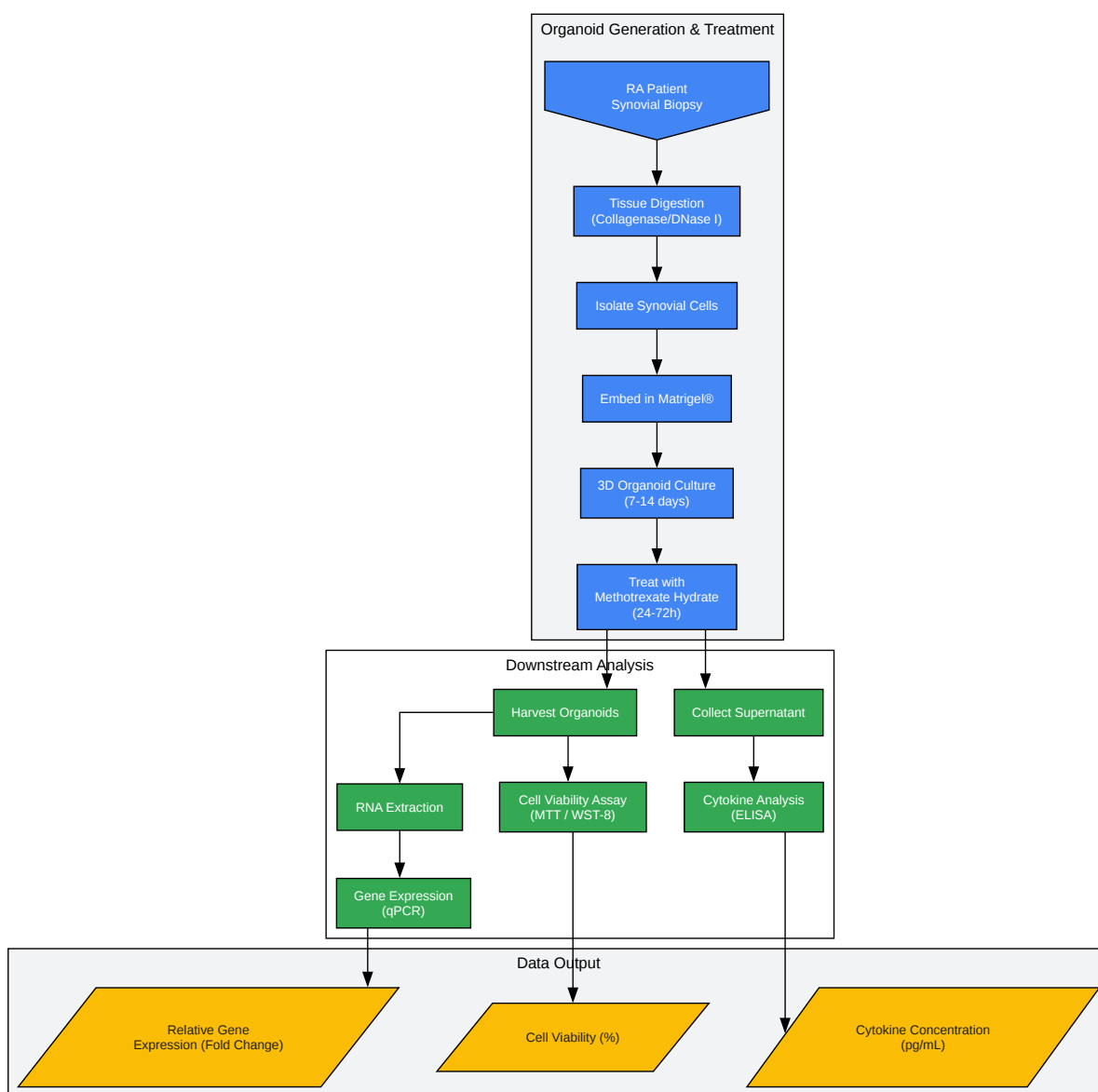
Signaling Pathway



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Caption: Adenosine-mediated anti-inflammatory signaling pathway of Methotrexate in RA.

Experimental Workflow



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Caption: Experimental workflow for using Methotrexate in RA organoid models.

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- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing Methotrexate Hydrate in Rheumatoid Arthritis Organoid Models]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562825/docs#application-notes-and-protocols-utilizing-methotrexate-hydrate-in-rheumatoid-arthritis-organoid-models]

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